

lapatinib ditosylate CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lapatinib Ditosylate*

Cat. No.: *B193493*

[Get Quote](#)

An In-depth Technical Guide to Lapatinib Ditosylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **lapatinib ditosylate**, a potent dual tyrosine kinase inhibitor. The document covers its chemical identity, physicochemical properties, mechanism of action, and relevant experimental protocols, designed to support oncology research and drug development efforts.

Chemical Identity and Physicochemical Properties

Lapatinib is an orally active small-molecule inhibitor of the intracellular tyrosine kinase domains of both Epidermal Growth Factor Receptor (EGFR, ErbB1) and Human Epidermal Growth Factor Receptor 2 (HER2, ErbB2).^{[1][2][3]} It is clinically administered as **lapatinib ditosylate**, the di-p-toluenesulfonate salt, to improve its physicochemical properties for oral formulation.^[4]

A summary of the key chemical identifiers for lapatinib and its ditosylate salt form is presented below.

Identifier	Lapatinib (Free Base)	Lapatinib Ditosylate (Monohydrate)
CAS Number	231277-92-2[1][5]	388082-78-8[1][6][7][8]
IUPAC Name	N-[3-Chloro-4-[(3-fluorophenyl)methoxy]phenyl]-6-[5-[(2-methylsulfonylethylamino)methyl]furan-2-yl]quinazolin-4-amine[1][5]	N-[3-chloro-4-[(3-fluorophenyl)methoxy]phenyl]-6-[5-[(2-methylsulfonylethylamino)methyl]furan-2-yl]quinazolin-4-amine;bis(4-methylbenzenesulfonic acid);hydrate[6]
Molecular Formula	C ₂₉ H ₂₆ ClFN ₄ O ₄ S[5]	C ₂₉ H ₂₆ ClFN ₄ O ₄ S · 2(C ₇ H ₈ O ₃ S) · H ₂ O[4]
PubChem CID	208908[5]	11557040[6]
SMILES	CS(=O)(=O)CCNCC1ccc(O1)c2ccc3c(c2)c(ncn3)Nc4ccc(c(c4)Cl)OCc5cccc(c5)F[1][5]	CC1=CC=C(C=C1)S(=O)(=O)O.CC1=CC=C(C=C1)S(=O)(=O)O.CS(=O)(=O)CCNCC1=CC=C(O1)C2=CC3=C(C=C2)N=CN=C3NC4=CC(=C(C=C4)OCC5=CC(=CC=C5)F)Cl.O[9]
InChI	InChI=1S/C29H26ClFN4O4S/c1-40(36,37)12-11-32-16-23-7-10-27(39-23)20-5-8-26-24(14-20)29(34-18-33-26)35-22-6-9-28(25(30)15-22)38-17-19-3-2-4-21(31)13-19/h2-10,13-15,18,32H,11-12,16-17H2,1H3,(H,33,34,35)[1]	InChI=1S/C29H26ClFN4O4S.2C7H8O3S.H2O/c1-40(36,37)12-11-32-16-23-7-10-27(39-23)20-5-8-26-24(14-20)29(34-18-33-26)35-22-6-9-28(25(30)15-22)38-17-19-3-2-4-21(31)13-19;21-6-2-4-7(5-3-6)11(8,9)10;/h2-10,13-15,18,32H,11-12,16-17H2,1H3,(H,33,34,35);22-5H,1H3,(H,8,9,10);1H2[6]

InChIKey	BCFGMOOMADDAQU-UHFFFAOYSA-N[1]	XNRVGTHNYCNCFF-UHFFFAOYSA-N[6]
Synonyms	GW572016, GW-572016[5]	Tykerb, Tyverb, GW572016F[6]

The conversion of the lapatinib free base to its ditosylate salt form was a strategic decision to enhance its properties for clinical use, particularly its bioavailability.[4]

Property	Lapatinib (Free Base)	Lapatinib Ditosylate (Monohydrate)
Molecular Weight	581.1 g/mol [5]	943.5 g/mol [4][6]
Appearance	Pale yellow powder / Yellow solid[4]	Yellow solid[4][10]
Melting Point	Not explicitly reported	236-259°C[8][11]
Aqueous Solubility	Inherently low[4]	0.007 mg/mL at 25°C[5][8]
LogP	5.4[5]	Not applicable
Bioavailability	Variable; lower than the ditosylate salt in the fasted state.[4]	Variable; increased with food. [1] Superior to the free base in the fasted state.[4]
Protein Binding	>99%[1]	>99%[1]
Metabolism	Primarily hepatic, via CYP3A4 and CYP3A5.[1][2][12]	Primarily hepatic, via CYP3A4 and CYP3A5.[1][2][12]
Elimination Half-life	14.2 hours (single dose), 24 hours (repeated dosing)[1]	Steady state is achieved in 6-7 days, indicating an effective half-life of about 24 hours.[13]
Excretion	Primarily in feces.[1][2]	Primarily in feces (>90%); less than 2% in urine.[1][2][13]

Mechanism of Action and Signaling Pathway

Lapatinib is a reversible, dual tyrosine kinase inhibitor that targets both EGFR and HER2.[1][13] It binds to the intracellular ATP-binding pocket of these receptors, preventing their autophosphorylation and subsequent activation.[1][4][12] This action blocks downstream signaling through critical pathways, primarily the mitogen-activated protein kinase (MAPK/ERK) and phosphoinositide 3-kinase (PI3K/Akt) pathways, which are essential for cell proliferation and survival.[4][12] By inhibiting these pathways, lapatinib can induce cell cycle arrest and apoptosis in cancer cells that overexpress EGFR and/or HER2.[12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lapatinib - Wikipedia [en.wikipedia.org]
- 2. lapatinib | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 3. nbinnno.com [nbinnno.com]
- 4. benchchem.com [benchchem.com]
- 5. Lapatinib | C29H26ClFN4O4S | CID 208908 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Lapatinib Ditosylate | C43H44ClFN4O11S3 | CID 11557040 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. scbt.com [scbt.com]
- 8. benchchem.com [benchchem.com]
- 9. GSRS [gsrs.ncats.nih.gov]
- 10. bocsci.com [bocsci.com]
- 11. Lapatinib Ditosylate Monohydrate - LKT Labs [lktlabs.com]
- 12. What is the mechanism of Lapatinib Ditosylate Hydrate? [synapse.patsnap.com]
- 13. novartis.com [novartis.com]
- To cite this document: BenchChem. [lapatinib ditosylate CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b193493#lapatinib-ditosylate-cas-number-and-chemical-identifiers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com